

Key literature for the discovery of Methyl 4,4-dimethoxybutanoate.

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Compound of Interest

Compound Name: Methyl 4,4-dimethoxybutanoate

Cat. No.: B135748

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The Synthesis of Methyl 4,4-dimethoxybutanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the key literature and synthetic methodologies surrounding **Methyl 4,4-dimethoxybutanoate**, a versatile intermediate in organic synthesis. While a singular "discovery" paper for this compound is not readily apparent in the surveyed literature, its synthesis can be understood through established and reliable organic transformations. This document outlines the most probable synthetic pathways, provides detailed analogous experimental protocols, and presents relevant physicochemical and spectroscopic data to support further research and application.

Physicochemical Properties

Methyl 4,4-dimethoxybutanoate is a combustible liquid with the following properties:

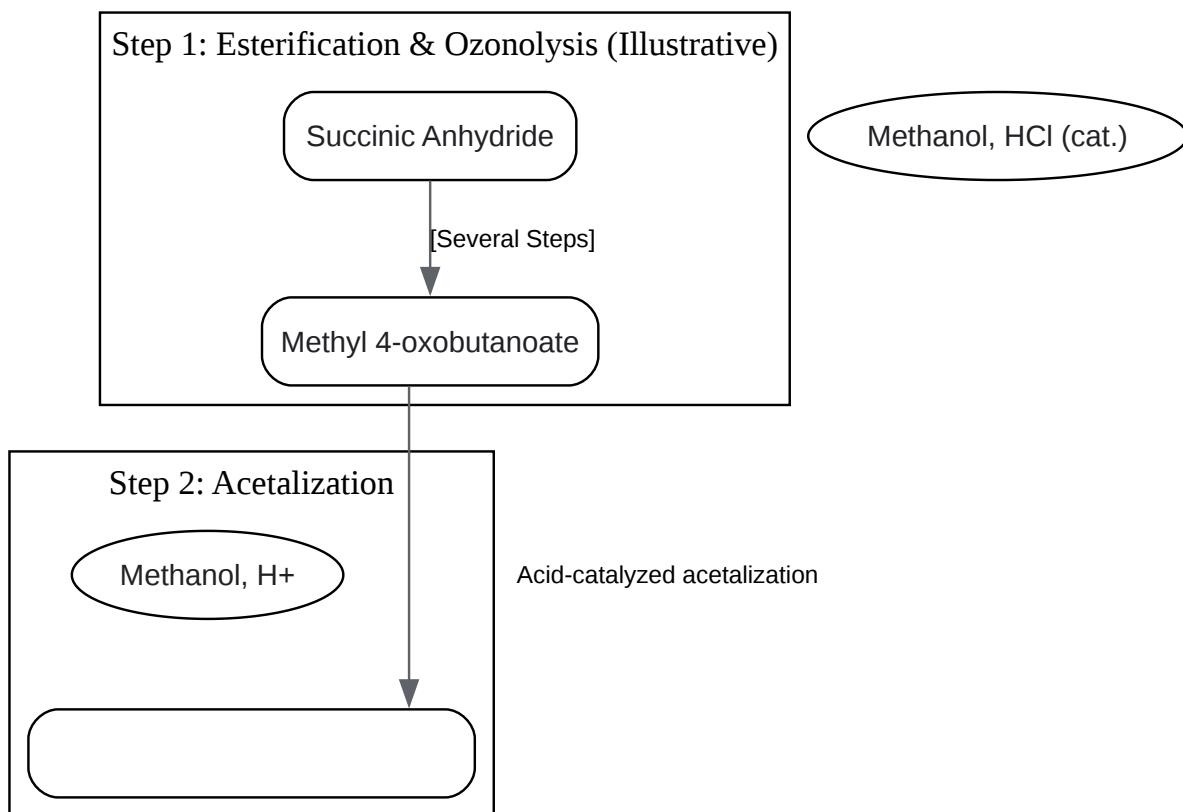
Property	Value	Reference
CAS Number	4220-66-0	[1]
Molecular Formula	C ₇ H ₁₄ O ₄	[1]
Molecular Weight	162.18 g/mol	[1]
Boiling Point	40-50 °C at 0.2 mmHg	[1]
Density	1.05 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.417	[1]

Plausible Synthetic Pathways

Based on established organic chemistry principles and literature on related compounds, two primary synthetic routes are proposed for the preparation of **Methyl 4,4-dimethoxybutanoate**.

Pathway 1: Acid-Catalyzed Acetalization of Methyl 4-oxobutanoate

This is a highly plausible and direct route, involving the protection of the aldehyde functionality of a precursor, Methyl 4-oxobutanoate, as a dimethyl acetal.

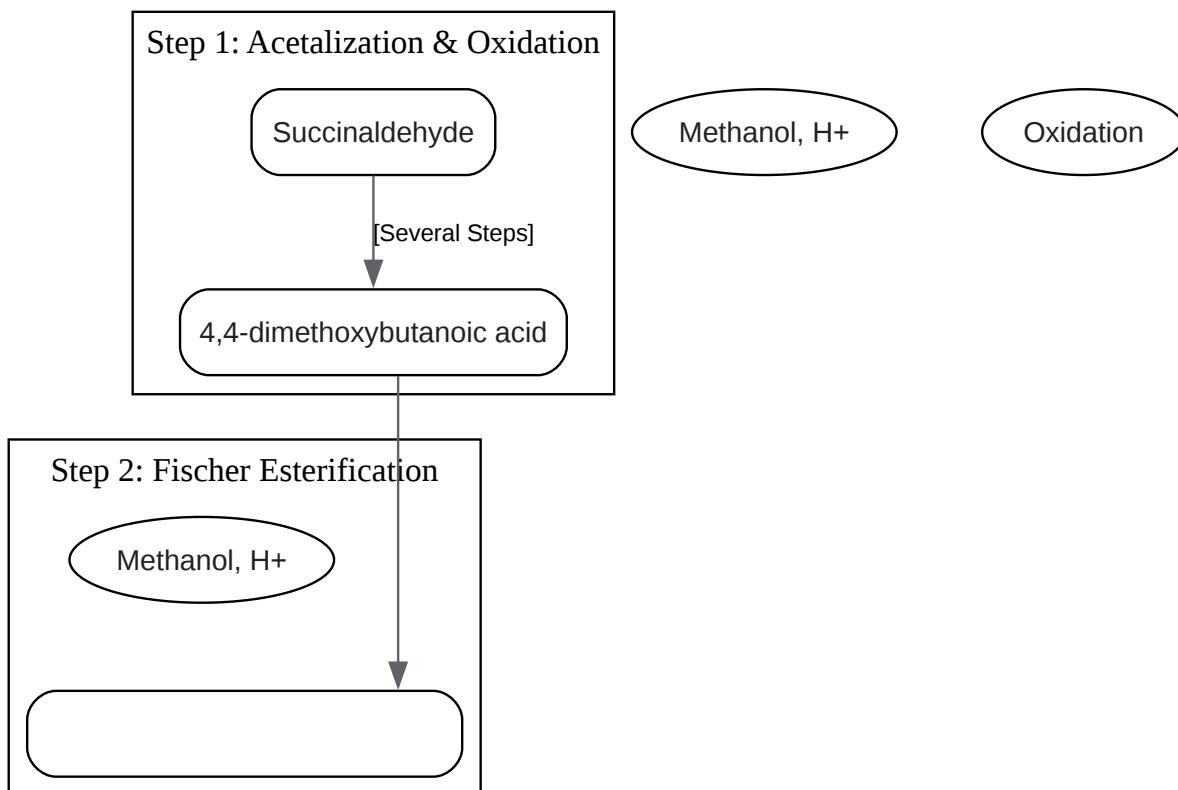


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Caption: Plausible synthetic pathway via acetalization.

Pathway 2: Fischer Esterification of 4,4-dimethoxybutanoic acid

This classic method involves the esterification of the corresponding carboxylic acid, 4,4-dimethoxybutanoic acid. The synthesis of this acid precursor would be a necessary preceding step.

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References

- 1. Methyl 4,4-dimethoxybutyrate 97 4220-66-0 [sigmaaldrich.com]
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